

Proper Disposal Procedures for 5-Chloro-3-ethoxy-2-nitropyridine

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Compound of Interest

Compound Name: 5-chloro-3-ethoxy-2-nitropyridine

Cat. No.: B12065465

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CAS Number: 847902-51-6 Chemical Formula: $C_7H_7ClN_2O_3$ Molecular Weight: 202.60 g/mol
[\[1\]](#)

Executive Summary & Safety Directive

5-Chloro-3-ethoxy-2-nitropyridine is a functionalized heterocyclic building block used in pharmaceutical synthesis.[\[1\]](#) Its structure combines a nitro group (position 2), an ethoxy group (position 3), and a chlorine atom (position 5) on a pyridine ring.[\[1\]\[2\]](#)

Critical Safety Warning: The presence of the nitro group (

) adjacent to the ring nitrogen renders this compound potentially energetic and reactive.[\[1\]](#)

Improper disposal can lead to the formation of shock-sensitive salts or toxic releases of nitrogen oxides (

) and hydrogen chloride (

).[\[1\]](#)

Disposal Directive: This compound must be classified as Halogenated Organic Waste. Under no circumstances should it be disposed of in general trash, down the drain, or mixed with non-

halogenated solvents or strong alkalis.[1]

Hazard Identification & Chemical Compatibility

Before initiating disposal, you must understand the specific chemical risks associated with this molecule to prevent incompatible mixing.[1]

Structural Hazard Analysis

| Feature | Risk Factor | Operational Implication |
|-----------------|----------------------------------|---|
| Nitro Group () | Energetic/Oxidizer potential.[1] | Do not mix with strong reducing agents (e.g., hydrides, metals).[1] Avoid high heat or friction.[1] |
| Chlorine () | Halogenated toxicity.[1] | Must be incinerated with acid gas scrubbing.[1] Do not mix with non-halogenated waste. |
| Pyridine Ring | Nucleophilic susceptibility.[1] | Do not mix with strong bases (NaOH, KOH).[1] The C-Cl or C-NO ₂ bonds can undergo Nucleophilic Aromatic Substitution (), leading to uncontrolled exothermic reactions.[1] |

GHS Classification (Inferred)

- H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[1][3]
- H315/H319: Causes skin and serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3][4]

Pre-Disposal Handling & Storage Personal Protective Equipment (PPE)[5]

- Gloves: Nitrile rubber (minimum thickness 0.11 mm) is sufficient for incidental contact.[1]
Double-glove for spill cleanup.[1]
- Eye Protection: Chemical splash goggles.[1]
- Respiratory: If handling powder outside a fume hood, use a P95/P100 particulate respirator.
[1]

Waste Container Selection

- Material: High-Density Polyethylene (HDPE) or Amber Glass.[1]
- Venting: Use vented caps if the waste is in solution and potentially evolving gas.[1]
- Labeling: Container must be clearly labeled "HAZARDOUS WASTE - HALOGENATED ORGANIC." [1]

Step-by-Step Disposal Protocol

Scenario A: Solid Waste (Pure Substance)

- Containment: Transfer the solid substance into a sealable container (glass jar or HDPE bottle). Do not use metal containers due to potential corrosion or reaction with nitro-compounds.[1]
- Labeling: Affix a hazardous waste label including the full chemical name and CAS number (847902-51-6).
- Segregation: Place the container in the "Solid Hazardous Waste" satellite accumulation area.
[1]
- Disposal: Hand over to your institution's EHS (Environmental Health & Safety) department for high-temperature incineration.[1]

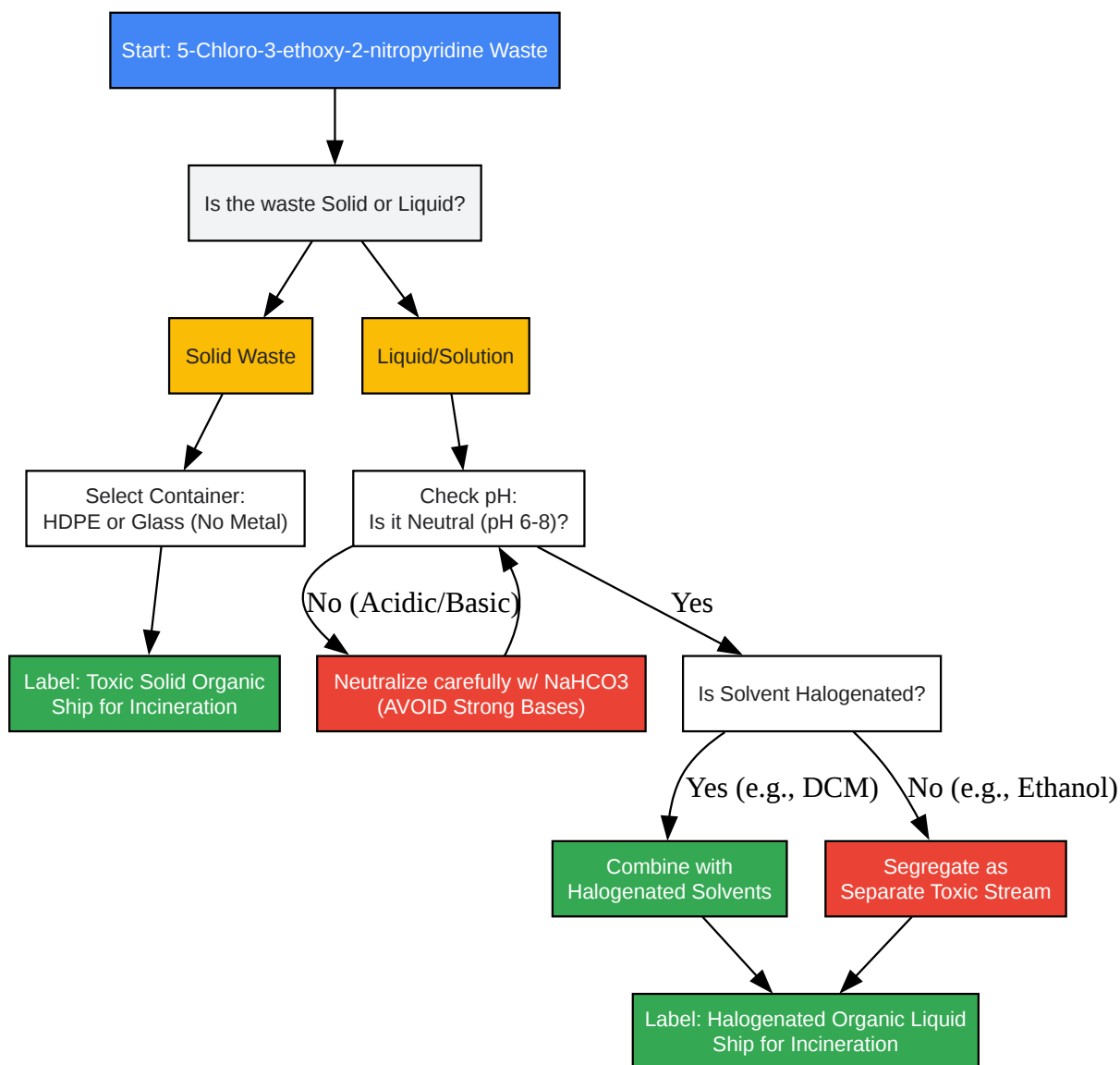
Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)[1]

- pH Check: Ensure the solution is neutral (pH 6–8).

- Caution: If the solution is acidic, neutralize slowly with Sodium Bicarbonate ([1](#)).
- Critical: Avoid strong bases like Sodium Hydroxide ([1](#)), which can attack the pyridine ring and cause decomposition.
- Solvent Compatibility: Ensure the solvent carrier is compatible with halogenated waste streams (e.g., Dichloromethane, Ethyl Acetate).
- Transfer: Pour into the Halogenated Organic Solvent waste drum.
- Documentation: Log the volume and concentration on the waste manifest.

Visual Workflow: Waste Segregation Logic

The following decision tree illustrates the critical decision points for segregating this specific compound.



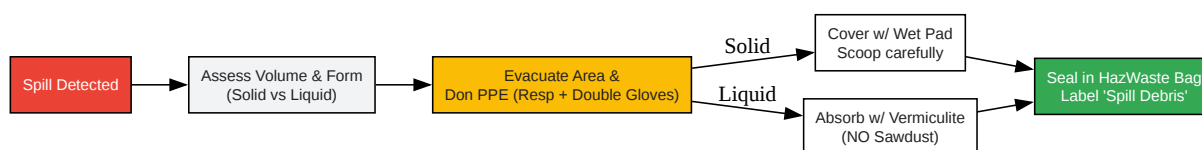
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Figure 1: Decision logic for segregating **5-chloro-3-ethoxy-2-nitropyridine** waste to ensure compatibility and compliance.

Emergency Spill Response

In the event of a spill outside of a fume hood:

- Evacuate & Ventilate: Clear the immediate area.[1] If the spill is powder, prevent dust generation.[1]
- PPE Upgrade: Wear double nitrile gloves, lab coat, and a half-mask respirator with organic vapor/acid gas cartridges and P100 filters.[1]
- Containment:
 - Solids: Cover with wet paper towels to prevent dust, then scoop into a waste container.[1]
 - Liquids: Absorb with vermiculite or a commercial organic spill kit.[1] Do not use combustible materials (like sawdust) due to the nitro group's oxidizing potential.[1]
- Decontamination: Clean the surface with a mild soap solution.[1] Do not use bleach (potential reaction with nitrogen compounds).[1]



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Figure 2: Rapid response workflow for laboratory spills involving nitropyridines.

Professional Disposal (End-of-Life)

The only acceptable final disposal method for **5-chloro-3-ethoxy-2-nitropyridine** is High-Temperature Incineration.[1]

- Mechanism: The waste management facility will incinerate the compound at temperatures >1000°C.[1]
- Scrubbing: The facility must be equipped with a secondary combustion chamber and a scrubber system to neutralize the Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx) gases generated during combustion.[1]

- Compliance: Ensure your waste contractor is EPA-permitted (in the US) or certified under local environmental regulations (e.g., EU Waste Framework Directive) to handle halogenated organic waste.[1]

References

- Synquest Labs. (n.d.).[1] Product Information: **5-Chloro-3-ethoxy-2-nitropyridine** (CAS 847902-51-6).[1][5][6][7][8] Retrieved from 8[1]
- BLD Pharm. (n.d.).[1] Safety Data & Product Specs: **5-Chloro-3-ethoxy-2-nitropyridine**.[1][6][7] Retrieved from 6[1]
- U.S. Environmental Protection Agency (EPA). (2024).[1] Resource Conservation and Recovery Act (RCRA) Orientation Manual: Management of Halogenated Solvents.[1] Washington, D.C.[1]
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[1] National Academies Press.[1]

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Sources

- 1. 5-Chloro-2-nitropyridine | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. do.labnovo.com [do.labnovo.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. aksci.com [aksci.com]
- 5. CAS:1243467-18-66-Chloro-3-cyclopropoxy-2-nitropyridine-毕得医药 [bidepharm.com]
- 6. 152684-28-1|5-Chloro-3-methoxy-2-nitropyridine|BLD Pharm [bldpharm.com]

- [7. 1807062-29-8|3-Chloro-5-methoxy-2-nitropyridine|BLD Pharm \[bldpharm.com\]](#)
- [8. CAS 847902-51-6 | 4H54-5-0R | MDL MFCD11878538 | 5-Chloro-3-ethoxy-2-nitropyridine | SynQuest Laboratories \[synquestlabs.com\]](#)
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